

# Spectroscopic Roadmap: A Comparative Guide to Confirming the Structure of Ethyl 3-nitrocinnamate

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## Compound of Interest

Compound Name: *Ethyl 3-nitrocinnamate*

Cat. No.: *B181331*

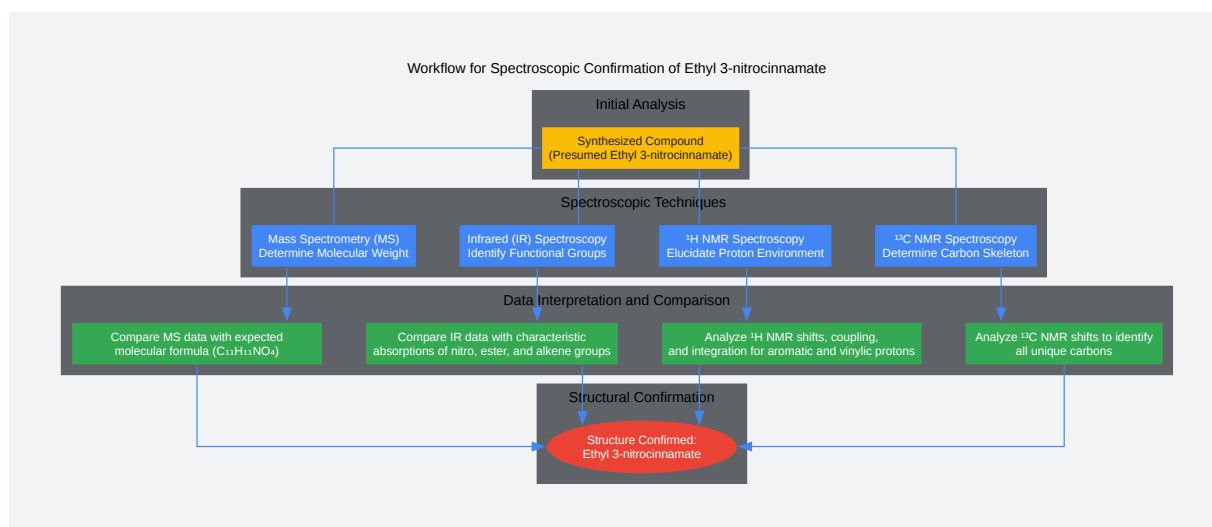
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For researchers, scientists, and professionals in drug development, the unambiguous structural confirmation of synthesized compounds is a cornerstone of reliable and reproducible research. This guide provides a comprehensive comparison of spectroscopic techniques to definitively identify **Ethyl 3-nitrocinnamate**, contrasting its spectral data with that of analogous compounds to highlight key identifying features.

This guide will delve into the characteristic signals of **Ethyl 3-nitrocinnamate** in  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, FT-IR, and Mass Spectrometry. By presenting detailed experimental protocols and comparative data tables, researchers can confidently apply these methods for the structural elucidation of this and similar molecules.

## Logical Workflow for Spectroscopic Confirmation

The following diagram illustrates the logical workflow for the comprehensive spectroscopic confirmation of **Ethyl 3-nitrocinnamate**'s structure.



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